

A Technical Guide to Proquinazid-(propoxy-d7) Analytical Standard for Research Professionals

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Compound of Interest

Compound Name: Proquinazid-(propoxy-d7)

CAS No.: 2140327-37-1

Cat. No.: B15561877

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This technical guide provides an in-depth overview of the **Proquinazid-(propoxy-d7)** analytical standard, designed for researchers, scientists, and professionals in drug development and analytical chemistry. This document outlines the commercial availability of this standard, its key quantitative data, and detailed experimental protocols for its use as an internal standard in analytical methodologies.

Commercial Availability and Specifications

Proquinazid-(propoxy-d7) is a deuterated analog of the fungicide Proquinazid, primarily utilized as an internal standard in quantitative analysis, particularly in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods. Its use allows for the accurate quantification of Proquinazid in various matrices by correcting for matrix effects and variations during sample preparation and analysis.

Several commercial suppliers offer **Proquinazid-(propoxy-d7)** as an analytical standard. The following tables summarize the available quantitative data for this standard from prominent

suppliers. It is important for researchers to always refer to the lot-specific Certificate of Analysis (CoA) provided by the supplier for the most accurate and up-to-date information.

Table 1: Commercial Suppliers of **Proquinazid-(propoxy-d7)**

Supplier	Product Name	Catalog Number	CAS Number
LGC Standards	Proquinazid D7	DRE-C16542010	2140327-37-1
MedChemExpress	Proquinazid-(propoxy-d7)	HY-117171S	2140327-37-1

Table 2: Quantitative Specifications of **Proquinazid-(propoxy-d7)**

Supplier	Purity (HPLC)	Isotopic Enrichment	Format
LGC Standards	Information available upon request from the supplier's Certificate of Analysis.	Information available upon request from the supplier's Certificate of Analysis.	Neat
MedChemExpress	>98% (Typical value, refer to lot-specific CoA)	>99% (Typical value, refer to lot-specific CoA)	Neat

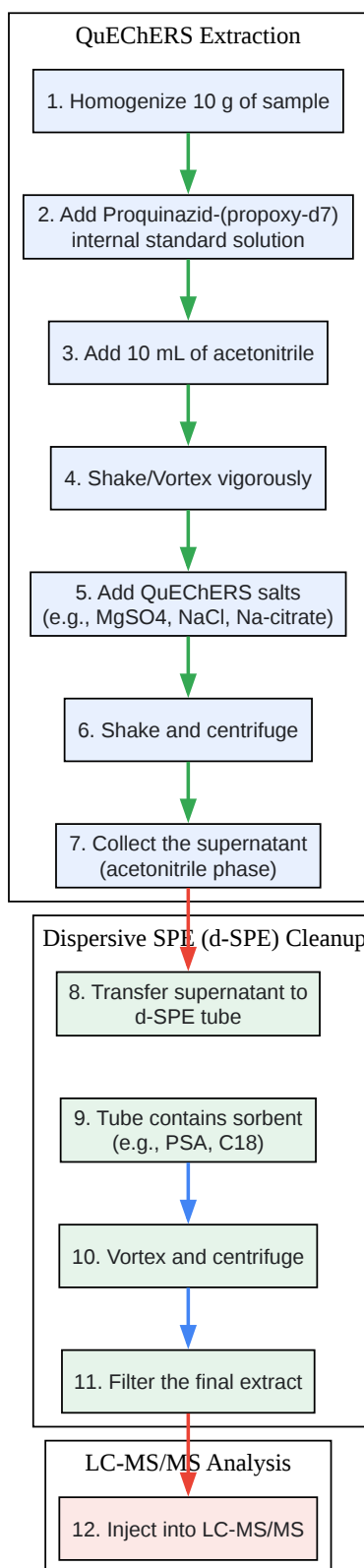
Experimental Protocols: Quantification of Proquinazid using Proquinazid-(propoxy-d7) as an Internal Standard

The following protocol describes a general workflow for the extraction of Proquinazid from a food matrix (e.g., strawberries) using the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method, followed by analysis using LC-MS/MS. The use of **Proquinazid-(propoxy-d7)** as an internal standard is crucial for achieving accurate and precise results.

Sample Preparation: QuEChERS Extraction

The QuEChERS method is a widely adopted sample preparation technique for the analysis of pesticide residues in food matrices.

Workflow for QuEChERS Extraction



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Caption: Workflow for sample preparation using the QuEChERS method.

LC-MS/MS Analysis

The final extract is analyzed by a liquid chromatography system coupled to a tandem mass spectrometer.

Instrumentation and Conditions (Typical):

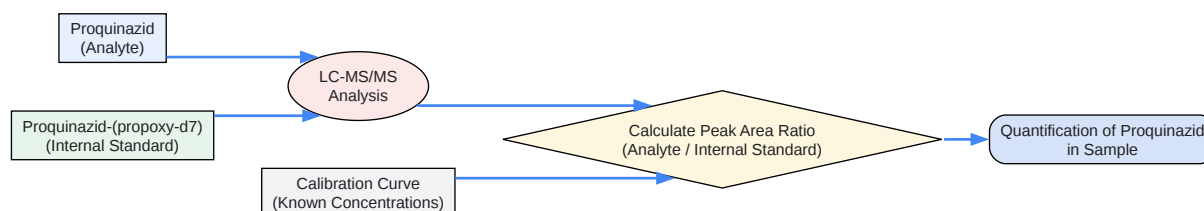
- Liquid Chromatograph: High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system.
- Column: A C18 reversed-phase column is commonly used.
- Mobile Phase: A gradient of water and methanol or acetonitrile, both typically containing a small amount of an additive like formic acid or ammonium formate to improve ionization.
- Mass Spectrometer: A triple quadrupole mass spectrometer (QqQ) is ideal for quantitative analysis using Multiple Reaction Monitoring (MRM).
- Ionization Source: Electrospray Ionization (ESI) in positive mode is generally suitable for Proquinazid.

Table 3: Example MRM Transitions for Proquinazid and **Proquinazid-(propoxy-d7)**

Compound	Precursor Ion (m/z)	Product Ion 1 (m/z)	Product Ion 2 (m/z)
Proquinazid	[Value to be determined empirically]	[Value to be determined empirically]	[Value to be determined empirically]
Proquinazid-(propoxy-d7)	[Value to be determined empirically]	[Value to be determined empirically]	-

Note: The exact m/z values for precursor and product ions should be optimized for the specific instrument being used.

Logical Relationship for Quantification



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Caption: Logical workflow for the quantification of Proquinazid.

Mode of Action (Fungicide)

It is important to note that Proquinazid is a fungicide and its mechanism of action is related to the disruption of fungal cell processes. As an analytical standard, **Proquinazid-(propoxy-d7)** does not have a "signaling pathway" in the context of drug-receptor interactions in mammalian systems. Its utility is strictly for analytical quantification.

Conclusion

Proquinazid-(propoxy-d7) is an essential tool for the accurate and reliable quantification of the fungicide Proquinazid in various samples. This guide provides a summary of its commercial availability and a foundational experimental protocol. Researchers should always consult the supplier's Certificate of Analysis for specific data on their analytical standard and optimize the provided methods for their specific instrumentation and matrix.

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